

# Application Notes and Protocols for Photopolymerization of Hydrogels using Irgacure 369

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## Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

Cat. No.: B048418

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These application notes provide a comprehensive guide to utilizing Irgacure 369 as a photoinitiator for the fabrication of hydrogels for a variety of biomedical applications, including tissue engineering, drug delivery, and 3D cell culture.

## Introduction to Irgacure 369

Irgacure 369 is a highly efficient, Type I photoinitiator used to initiate the photopolymerization of unsaturated prepolymers, such as acrylates, in combination with mono- or multifunctional monomers upon exposure to ultraviolet (UV) light.<sup>[1]</sup> Its chemical name is 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-butanone-1. As a Type I photoinitiator, Irgacure 369 undergoes a unimolecular cleavage ( $\alpha$ -cleavage) upon UV absorption to generate two free radicals, which then initiate the polymerization chain reaction. This process is highly efficient and allows for rapid curing. Irgacure 369 is particularly well-suited for pigmented UV curable systems.<sup>[1]</sup>

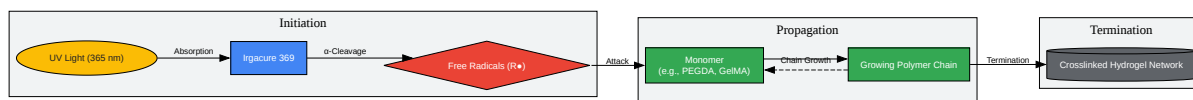
Key Properties of Irgacure 369:

Property	Value	Reference
Chemical Name	2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-butanone-1	[1]
Molecular Weight	366.5 g/mol	[1]
Appearance	Slightly yellow powder	[1]
Melting Point	110-114°C	[1]
UV Absorption Maximum	~369 nm	[2]
Solubility ( g/100g solution at 20°C)	Acetone: 17, Butyl Acetate: 11, Toluene: 27, Hexanedioldiacrylate (HDDA): 5	[1]

## Mechanism of Photopolymerization

The photopolymerization process initiated by Irgacure 369 involves three main stages: initiation, propagation, and termination.

- **Initiation:** Upon exposure to UV radiation, Irgacure 369 absorbs photons and undergoes  $\alpha$ -cleavage, forming two distinct free radicals.
- **Propagation:** These highly reactive free radicals attack the double bonds of the monomer or prepolymer (e.g., acrylated gelatin or polyethylene glycol diacrylate), creating a new radical. This new radical then reacts with other monomers, propagating the polymer chain.
- **Termination:** The polymerization process continues until the growing polymer chains are terminated, either by combining two radicals or through disproportionation.



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Caption: Photopolymerization mechanism of hydrogels using Irgacure 369.

## Experimental Protocols

### Materials and Equipment

- Prepolymers: Poly(ethylene glycol) diacrylate (PEGDA), Gelatin Methacrylate (GelMA)
- Photoinitiator: Irgacure 369
- Solvent: Phosphate-buffered saline (PBS), cell culture medium, or other appropriate aqueous solutions
- UV Light Source: 365 nm UV lamp with controlled intensity
- Molds: Polydimethylsiloxane (PDMS) or other suitable material for casting hydrogels
- Standard laboratory equipment: Vortex mixer, sonicator, analytical balance, pH meter, etc.

### Preparation of Precursor Solution

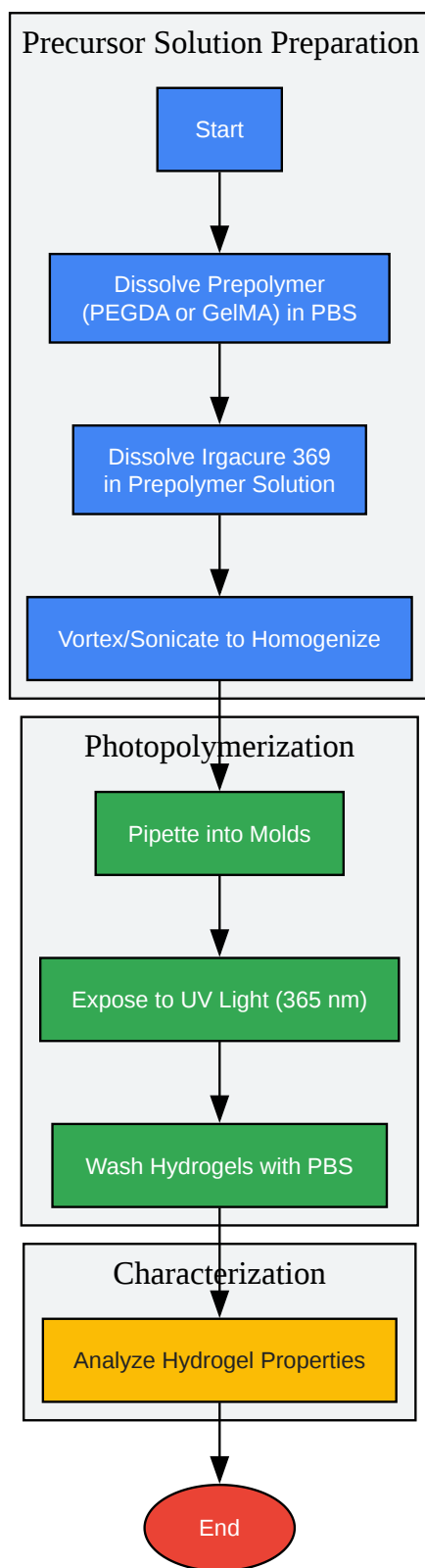
This protocol provides a general guideline. The optimal concentrations of the prepolymer and Irgacure 369 should be determined experimentally based on the desired hydrogel properties.

- Dissolve the Prepolymer:
  - For PEGDA hydrogels, dissolve the desired amount of PEGDA (e.g., 10-20% w/v) in PBS.

- For GelMA hydrogels, dissolve lyophilized GelMA (e.g., 5-15% w/v) in PBS at 37°C with gentle stirring.
- Prepare Irgacure 369 Stock Solution: Due to its limited water solubility, a stock solution of Irgacure 369 is often prepared in a more soluble solvent like dimethyl sulfoxide (DMSO) or methanol. However, for biomedical applications, direct dissolution in the aqueous prepolymer solution is preferred to avoid solvent cytotoxicity. Gentle heating and sonication can aid dissolution.
- Add Photoinitiator to Prepolymer Solution: Add the Irgacure 369 solution to the prepolymer solution to achieve the desired final concentration (typically 0.05% to 1% w/v). Mix thoroughly by vortexing or sonicating until the photoinitiator is completely dissolved. If working with cells, ensure the solution is sterile and at a physiological pH.

## Photopolymerization Procedure

- Pipette the Precursor Solution: Pipette the precursor solution into the desired molds.
- UV Curing: Expose the precursor solution to UV light (typically 365 nm). The exposure time and light intensity will depend on the concentration of Irgacure 369, the prepolymer concentration, and the desired degree of crosslinking.
- Washing: After polymerization, wash the hydrogels extensively with PBS or cell culture medium to remove any unreacted photoinitiator and other cytotoxic components.[\[3\]](#)



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Caption: Experimental workflow for hydrogel photopolymerization.

## Data Presentation: Influence of Irgacure 369 Concentration

The concentration of Irgacure 369 significantly impacts the final properties of the hydrogel. The following tables summarize expected trends based on available data for similar photoinitiators.

Table 1: Recommended Starting Concentrations of Irgacure 369 for Various Applications

Application	Recommended Concentration (% w/v)	Reference
Photopolymers for Imaging	0.5 - 5	<a href="#">[1]</a>
Pigmented Coatings	1 - 4	<a href="#">[1]</a>
Offset and Screen Inks	2 - 4	<a href="#">[1]</a>

Table 2: Effect of Photoinitiator Concentration on Hydrogel Properties (General Trends)

Property	Effect of Increasing Photoinitiator Concentration	Rationale
Crosslinking Density	Increases	Higher initiator concentration leads to more initiation sites and a denser polymer network.
Mechanical Stiffness (e.g., Young's Modulus)	Increases	A denser network results in a stiffer material.
Swelling Ratio	Decreases	A more tightly crosslinked network restricts the uptake of water.
Gelation Time	Decreases	More free radicals are generated, leading to faster polymerization.
Cell Viability	Decreases (at higher concentrations)	Unreacted photoinitiator and byproducts can be cytotoxic. <a href="#">[4]</a> <a href="#">[5]</a>

Table 3: Cytotoxicity of Irgacure 369 in PEGDA Hydrogels

Irgacure 369 Concentration (% wt)	IC50 (Inhibitory Extract Concentration)	Cytotoxicity Level	Reference
0.5	45%	Cytotoxic	<a href="#">[4]</a>
1.0	56%	Cytotoxic	<a href="#">[4]</a>
2.0	37%	Cytotoxic	<a href="#">[4]</a>
3.0	13%	More Cytotoxic	<a href="#">[4]</a>

Note: The study indicates that even at 0.5% wt, Irgacure 369 exhibits cytotoxicity. Aging the samples in water can significantly reduce the cytotoxic potential.[\[4\]](#)

## Comparison with Irgacure 2959

Irgacure 2959 is a commonly used photoinitiator for biomedical applications due to its relatively good water solubility and lower cytotoxicity compared to other initiators. While specific comparative data for Irgacure 369 is limited in the context of hydrogels, some general comparisons can be made.

Feature	Irgacure 369	Irgacure 2959
Water Solubility	Limited	Relatively good
UV Absorption	Higher absorptivity, especially in pigmented systems[1]	Lower absorption
Cytotoxicity	Potentially higher	Generally considered more cytocompatible at low concentrations[5]
Applications	Inks, coatings, pigmented systems[1]	Widely used in hydrogels for cell encapsulation and tissue engineering[2]

## Troubleshooting



Problem	Possible Cause	Suggested Solution
Incomplete or slow gelation	- Insufficient UV light intensity or exposure time- Low photoinitiator concentration- Oxygen inhibition	- Increase UV intensity or exposure time- Increase Irgacure 369 concentration- Perform polymerization in a nitrogen atmosphere
Brittle hydrogels	- High prepolymer concentration- High photoinitiator concentration leading to excessive crosslinking	- Decrease prepolymer concentration- Decrease Irgacure 369 concentration
Low cell viability	- High photoinitiator concentration- Prolonged UV exposure	- Use the lowest effective concentration of Irgacure 369- Minimize UV exposure time- Thoroughly wash hydrogels after polymerization

## Safety and Handling

Irgacure 369 should be handled in accordance with good industrial hygiene and safety practices. It is sensitive to visible light and any exposure to sunlight should be avoided. Keep the container tightly closed and protected from light. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).<sup>[1]</sup>

## Conclusion

Irgacure 369 is a potent photoinitiator that can be effectively used for the photopolymerization of hydrogels. Its high efficiency allows for rapid curing, which can be advantageous in various applications. However, researchers must carefully optimize its concentration and the UV curing conditions to balance the desired mechanical properties with the need for high cell viability, particularly in biomedical applications. The information provided in these notes serves as a starting point for developing robust and reproducible protocols for hydrogel synthesis using Irgacure 369.

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